

Personal protective equipment for handling Danthron glucoside

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Compound of Interest

Compound Name: Danthron glucoside

Cat. No.: B13947660

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Essential Safety and Handling Guide for Danthron Glucoside

This guide provides crucial safety and logistical information for handling **Danthron glucoside** in a laboratory setting. **Danthron glucoside** is a naturally occurring compound which, upon hydrolysis, yields Danthron (also known as 1,8-dihydroxyanthraquinone). The safety protocols outlined below are primarily based on the hazardous properties of Danthron, which is reasonably anticipated to be a human carcinogen and presents several other health risks.^[1] Adherence to these guidelines is essential for ensuring the safety of all laboratory personnel.

Hazard Identification and Classification

Danthron is classified with multiple hazards according to the Globally Harmonized System (GHS). It is crucial to understand these risks before handling the compound.

Hazard Class	GHS Category	Hazard Statement
Carcinogenicity	Category 2	H351: Suspected of causing cancer.[2][3]
Respiratory Sensitization	Category 1	H334: May cause allergy or asthma symptoms or breathing difficulties if inhaled.[2]
Skin Sensitization	Category 1	H317: May cause an allergic skin reaction.[2]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation.[2][3]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335-H336: May cause respiratory irritation. May cause drowsiness or dizziness. [2]
Hazardous to the Aquatic Environment (Acute)	Category 1	H400: Very toxic to aquatic life. [2]
Hazardous to the Aquatic Environment (Chronic)	Category 1	H410: Very toxic to aquatic life with long lasting effects.[2]

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **Danthron glucoside** to minimize exposure. Engineering controls, such as fume hoods or ventilated enclosures, should be the primary method of exposure control.

Protection Type	Recommended Equipment
Eye and Face Protection	Wear chemical safety goggles or safety glasses with side-shields conforming to EN166 (EU) or ANSI Z87.1 (US) standards.[4][5] A face shield may be required if there is a splash hazard.
Hand Protection	Wear chemical-resistant, impervious gloves. Nitrile rubber gloves are recommended.[4] Always inspect gloves for integrity before use and remove them carefully to avoid skin contamination.[4]
Skin and Body Protection	Wear impervious clothing, such as a fully-buttoned laboratory coat, to prevent skin contact.[4][6] Ensure shoes fully cover the feet.
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood, to avoid dust formation.[4] If ventilation is inadequate or dust is generated, a NIOSH-approved N95 (US) or P1 (EU) dust mask should be used.[4] For higher-level protection, consult with safety personnel.

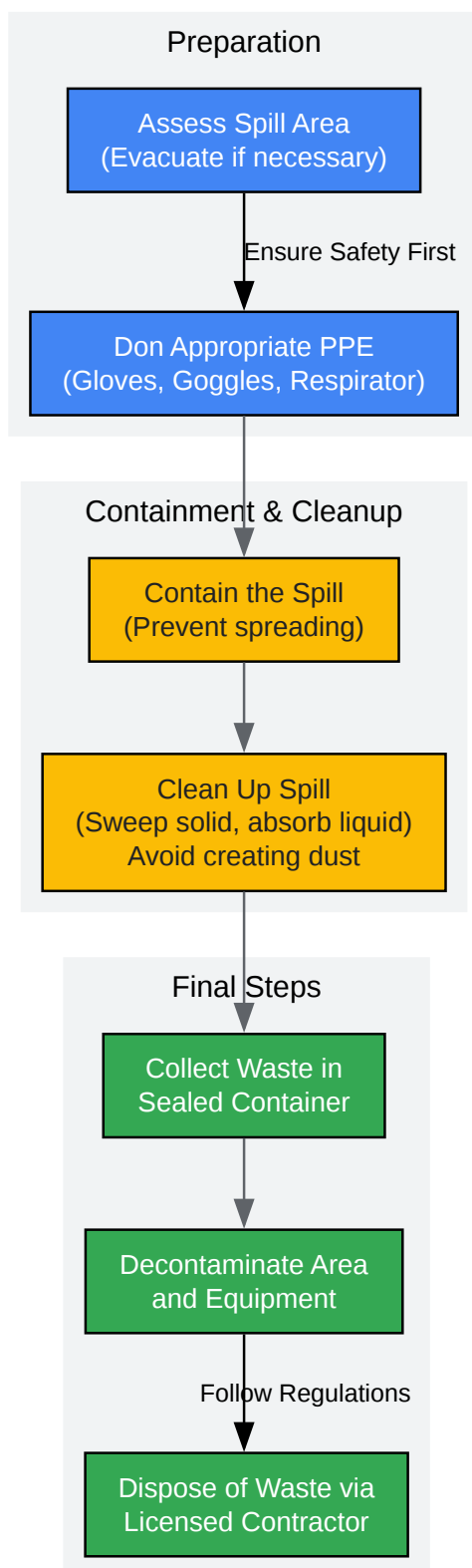
Operational and Disposal Plans

Safe Handling Procedures

- Engineering Controls: Handle **Danthron glucoside** in a well-ventilated area, such as a chemical fume hood, to minimize inhalation of dust.[4]
- Procedural Controls: Avoid the formation of dust and aerosols.[4] Do not breathe dust. Avoid contact with eyes, skin, and clothing.[2][7] Wash hands thoroughly after handling and before breaks.[2][3]
- Storage: Store in a cool, dry, and well-ventilated place.[5] Keep containers tightly closed and store locked up.[2][3] Keep away from incompatible materials such as strong oxidizing agents.[2][5]

Emergency and Spill Response

In the event of a spill, follow a structured response plan to ensure safety and prevent environmental contamination.



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Caption: Workflow for responding to a **Danthron glucoside** spill.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[3][7]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with plenty of soap and water.[3][7]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention.[2][7]
- Ingestion: Clean the mouth with water and drink plenty of water afterwards. Seek immediate medical attention.[3][7]

Disposal Plan

Waste material must be treated as hazardous.

- Chemical Waste: Dispose of **Danthron glucoside** and any contaminated materials through a licensed professional waste disposal service.[4] Do not mix with other waste.[3]
- Container Disposal: Dispose of empty containers as unused product in accordance with federal, state, and local regulations.[4][8] Do not allow the chemical to enter drains or waterways due to its high toxicity to aquatic life.[4]

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